Application Notes and Protocols for TP-5801 TFA In Vitro Assays

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Compound of Interest

Compound Name: *TP-5801 TFA*

Cat. No.: *B10857132*

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These application notes provide detailed protocols for in vitro assays involving **TP-5801 TFA**, a potent and selective inhibitor of Tyrosine Kinase Non-receptor 1 (TNK1). The following sections detail the mechanism of action, experimental protocols for kinase inhibition and cell viability assays, and expected outcomes.

Introduction to TP-5801 TFA

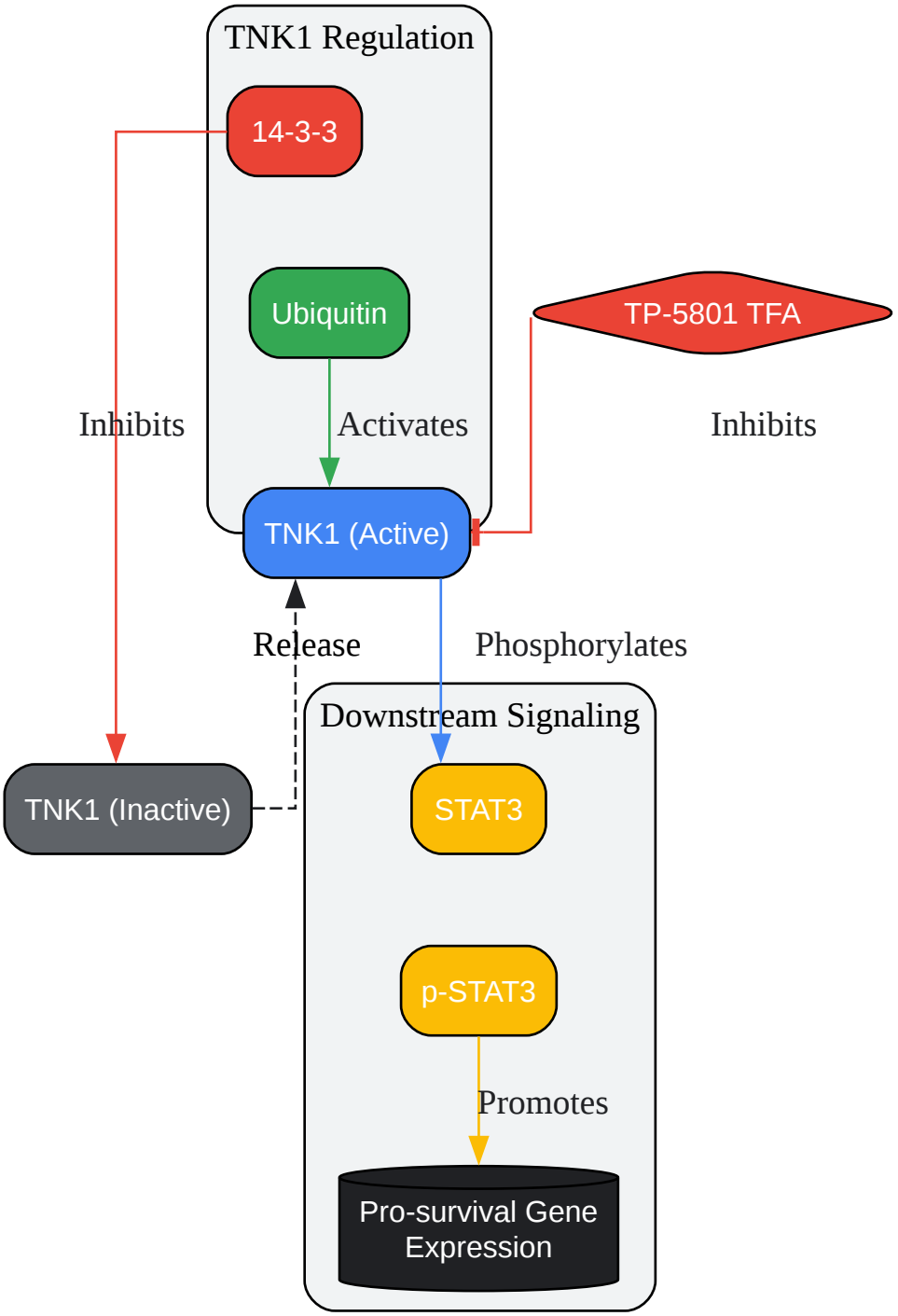
TP-5801 is an orally active small molecule inhibitor of TNK1, a non-receptor tyrosine kinase implicated in certain cancers.[1][2] TP-5801 has demonstrated nanomolar potency against TNK1 and inhibits the growth of cancer cell lines driven by this kinase.[1][3] Understanding the in vitro activity of TP-5801 is crucial for its development as a potential therapeutic agent.

Mechanism of Action and Signaling Pathway

TNK1 activity is regulated by a dynamic interplay between inhibitory binding by 14-3-3 proteins and activation through interaction with ubiquitin.[3][4][5] TP-5801 selectively binds to the ATP-

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binding pocket of TNK1, inhibiting its kinase activity and downstream signaling pathways that contribute to cell proliferation and survival, such as the STAT3 pathway.[3][6]



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Caption: TP-5801 TFA inhibits the TNK1 signaling pathway.

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Quantitative Data Summary

The inhibitory activity of **TP-5801 TFA** has been quantified in both biochemical and cell-based assays. The following tables summarize the key potency data.

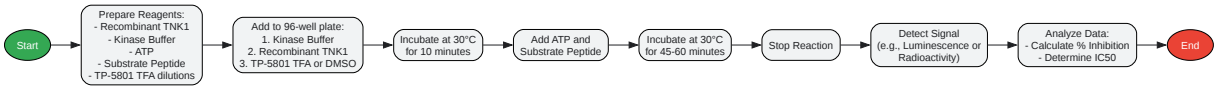
Assay Type	Target	IC50
Biochemical Kinase Assay	TNK1	1.40 nM

Cell Line	Driver	Assay Duration	IC50
Ba/F3	Wild-Type TNK1	72 hours	76.78 nM
Ba/F3	AAA Mutant TNK1	72 hours	36.95 nM
Ba/F3	BCR-ABL	72 hours	8.5 µM
Ba/F3	IL-3	72 hours	1.2 µM
L540	TNK1	10 days	Low nM

Experimental Protocols

In Vitro TNK1 Kinase Inhibition Assay

This protocol is designed to measure the direct inhibitory effect of **TP-5801 TFA** on TNK1 kinase activity. A commercially available kit such as the Chemi-Verse™ TNK1 Kinase Assay Kit can be used, or a radiometric assay can be established.



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Caption: Workflow for the in vitro TNK1 kinase inhibition assay.

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Materials:

- Recombinant human TNK1 enzyme
- Kinase assay buffer (e.g., 30 mM Tris-HCl pH 7.5, 20 mM $MgCl_2$, 1 mg/ml BSA, 1 mM Sodium Orthovanadate)
- ATP
- TNK1 substrate peptide (e.g., a peptide containing a tyrosine residue amenable to phosphorylation by TNK1)
- **TP-5801 TFA**
- DMSO
- 96-well assay plates
- Detection reagent (e.g., ADP-Glo™ or [γ-^{32}P]ATP)
- Plate reader (Luminometer or Scintillation counter)

Procedure:

- Prepare a serial dilution of **TP-5801 TFA** in DMSO. Further dilute in kinase assay buffer to the desired final concentrations. Include a DMSO-only control.
- Add 5 µL of the diluted **TP-5801 TFA** or DMSO control to the wells of a 96-well plate.
- Add 20 µL of recombinant TNK1 enzyme (e.g., at a final concentration of 200 nM) diluted in kinase assay buffer to each well.
- Incubate the plate at 30°C for 10 minutes.
- Prepare a solution of ATP and substrate peptide in kinase assay buffer.
- Initiate the kinase reaction by adding 25 µL of the ATP/substrate solution to each well. The final ATP concentration should be at its Km value if known, otherwise, 10-100 µM is a

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common starting point.

- Incubate the plate at 30°C for 45-60 minutes.
- Stop the reaction according to the detection kit manufacturer's instructions (e.g., by adding a stop solution).
- Add the detection reagent and incubate as required.
- Measure the signal (luminescence or radioactivity) using a plate reader.
- Calculate the percent inhibition for each **TP-5801 TFA** concentration relative to the DMSO control and determine the IC50 value using non-linear regression analysis.

Cell Viability Assay

This protocol describes how to assess the effect of **TP-5801 TFA** on the viability and proliferation of cancer cell lines. The choice of cell line will depend on the specific research question.



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Caption: Workflow for the cell viability assay.

Materials:

- Ba/F3 or L540 cells
- Complete growth medium (e.g., RPMI-1640 supplemented with 10% fetal bovine serum and, for Ba/F3 cells, 10 ng/mL IL-3)
- **TP-5801 TFA**
- DMSO

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- 96-well cell culture plates (opaque-walled for luminescent or fluorescent assays)
- Cell viability reagent (e.g., Resazurin, MTT, or CellTiter-Glo® Luminescent Cell Viability Assay)
- Plate reader (spectrophotometer, fluorometer, or luminometer)

Procedure:

- Culture Ba/F3 or L540 cells according to standard protocols. For Ba/F3 cells, maintain a cell density between 5 x 10^4 and 5 x 10^5 viable cells/mL.[1] For L540 cells, seed at approximately 0.5 x 10^6 cells/mL and split every 3 days.
- Seed the cells into a 96-well plate at an appropriate density (e.g., 5,000-10,000 cells per well in 100 µL of medium).
- Prepare a serial dilution of **TP-5801 TFA** in complete growth medium from a DMSO stock. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.5%. Include a vehicle-only (DMSO) control.
- Add 100 µL of the diluted **TP-5801 TFA** or vehicle control to the appropriate wells.
- Incubate the plate at 37°C in a humidified 5% CO_2 incubator for the desired duration (e.g., 72 hours for Ba/F3 cells, up to 10 days for L540 cells with media changes as needed).
- At the end of the incubation period, add the chosen cell viability reagent to each well according to the manufacturer's instructions (e.g., 20 µL of Resazurin solution or 100 µL of CellTiter-Glo® reagent).
- Incubate the plate for the time specified in the reagent protocol (e.g., 1-4 hours for Resazurin, 10 minutes for CellTiter-Glo®).
- Measure the absorbance, fluorescence, or luminescence using a plate reader at the appropriate wavelength.
- Calculate the percent viability for each concentration relative to the vehicle control and determine the IC50 value using a non-linear regression model.

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